Application Note: Chloromethyl Hydrogen Carbonate Equivalents in Solid-Phase Peptide Synthesis (SPPS)

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Compound of Interest	
Compound Name:	*Chloromethyl hydrogen carbonate*
CAS No.:	*143588-02-7*
Cat. No.:	*B11924502*

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Scientific Rationale & Strategic Utility

While the theoretical parent compound, **chloromethyl hydrogen carbonate** (CAS 143588-02-7) [1], is a highly reactive and transient monoester prone to spontaneous decarboxylation, its structural motif is a cornerstone in modern drug development. In Solid-Phase Peptide Synthesis (SPPS), this moiety is introduced using stable synthetic equivalents—most notably chloromethyl chloroformate or pre-activated carbonates like chloromethyl isopropyl carbonate [2].

The primary application of this chemistry in SPPS is the generation of acyloxyalkyl carbonate or carbamate linkages. These linkages are critical for:

- Peptide-Drug Conjugates (PDCs): Constructing self-immolative prodrug linkers that release the parent drug upon enzymatic cleavage [3].
- Permeability Enhancement: Masking polar side-chain hydroxyls (e.g., Ser, Thr, Tyr) to improve the cellular uptake of therapeutic peptides.

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- Orthogonal Linker Design: Creating unique solid-support linkers that are stable to standard Fmoc-SPPS conditions but cleavable under specific physiological or chemical triggers [4].

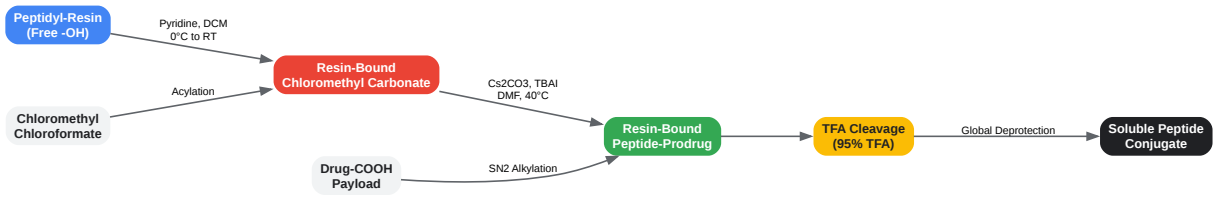
Mechanistic Causality: The "Double Electrophile" Strategy

The successful application of chloromethyl carbonate chemistry on a solid support relies on exploiting the differential reactivity of a heterobifunctional reagent (e.g., chloromethyl chloroformate).

- Step 1 (Acylation): The chloroformate group (–COCl) is a "hard," highly reactive electrophile. It reacts rapidly with resin-bound nucleophiles (such as a free hydroxyl group) to form a resin-bound chloromethyl carbonate intermediate.

- Step 2 (Alkylation): The chloromethyl group (–CH_2Cl) is a "soft," less reactive electrophile. It requires Finkelstein-type catalysis (iodide exchange) and a strong, highly dissociated base to undergo an S_N2 displacement by a payload molecule (e.g., a drug carboxylic acid), forming the final conjugate.

Workflow Visualization



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Workflow for on-resin synthesis of peptide-drug conjugates via a chloromethyl carbonate intermediate.

Experimental Protocols

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Protocol A: On-Resin Generation of the Chloromethyl Carbonate Intermediate

Objective: Convert a resin-bound hydroxyl group (e.g., Serine side-chain) into a reactive chloromethyl carbonate.

Materials:

- Peptidyl-resin with a selectively deprotected –OH group (1.0 eq)
- Chloromethyl chloroformate (CMCF) (5.0 eq)
- Anhydrous Pyridine (5.0 eq)
- Anhydrous Dichloromethane (DCM)

Step-by-Step Methodology:

- Swell the peptidyl-resin in anhydrous DCM for 30 minutes in a fritted reaction vessel. Drain.
- Chill the vessel to 0 °C using an ice bath.
- Add a solution of anhydrous Pyridine in DCM to the resin.
- Dropwise, add CMCF to the suspension. Caution: CMCF is highly toxic and moisture-sensitive; perform this step under a dry nitrogen atmosphere.
- Agitate the mixture gently at 0 °C for 1 hour, then allow it to warm to room temperature and agitate for an additional 2 hours.
- Drain the reaction mixture and wash the resin sequentially with DCM (3x), DMF (3x), and DCM (3x).

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Expert Insight (Causality): Why use Pyridine instead of stronger bases like DIPEA or TEA? If a tertiary amine like DIPEA is used, it can attack the newly formed chloromethyl group, generating a stable, unreactive quaternary ammonium salt on the resin. Pyridine is nucleophilic enough to catalyze the chloroformate acylation, but its resulting pyridinium salt is an excellent leaving group, preserving the integrity of the chloromethyl moiety for the next step.

Self-Validating System: To validate this step, perform a micro-cleavage on a 5 mg resin aliquot using TFA/H_2O (95:5) for 1 hour. Analyze via LC-MS. The presence of a mass shift of +92 Da relative to the parent peptide confirms successful chloromethyl carbonate formation.

Protocol B: Conjugation of the Payload via S_N2 Displacement

Objective: Displace the chloride with a carboxylic acid payload to form an acyloxyalkyl carbonate linkage.

Materials:

- Resin-bound chloromethyl carbonate (1.0 eq)
- Payload (Drug-COOH) (3.0 eq)
- Cesium Carbonate (Cs_2CO_3) (3.0 eq)
- Tetrabutylammonium iodide (TBAI) (0.5 eq)
- Anhydrous N-Methyl-2-pyrrolidone (NMP)

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Step-by-Step Methodology:

- Pre-activate the payload by dissolving Drug-COOH and Cs_2CO_3 in anhydrous NMP. Stir for 15 minutes to form the cesium salt.
- Add TBAI to the payload solution.
- Add the complete mixture to the resin-bound chloromethyl carbonate.
- Agitate the reaction vessel at 40 °C for 6 to 12 hours.
- Drain the solution and wash the resin extensively with Saturated aqueous $NaHCO_3$ (to remove unreacted acid), H_2O, DMF (3x), and DCM (3x).

Expert Insight (Causality): Solid-phase S_N2 reactions are notoriously sluggish due to steric hindrance within the polymer matrix. TBAI is essential here: it converts the chloromethyl group to a highly reactive iodomethyl intermediate in situ. Furthermore, Cs_2CO_3 is chosen over potassium or sodium bases because the large, polarizable cesium cation provides a highly dissociated, "naked" carboxylate anion, maximizing the nucleophilicity of the payload[3].

Self-Validating System: Perform a second micro-cleavage and LC-MS analysis. The disappearance of the +92 Da intermediate and the appearance of the target mass (Parent Peptide + Payload + 44 Da [CO_2] - 1 Da) confirms complete conversion.

Protocol C: Cleavage and Global Deprotection

Objective: Release the peptide-drug conjugate from the solid support without degrading the prodrug linkage.

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Materials:

- Trifluoroacetic acid (TFA)
- Triisopropylsilane (TIPS)
- Water (H_2O)

Step-by-Step Methodology:

- Prepare a cleavage cocktail of TFA/TIPS/H_2O (95:2.5:2.5 v/v).
- Add the cocktail to the dried resin (10 mL per gram of resin).
- Agitate at room temperature for 2 hours.
- Filter the resin and precipitate the cleavage filtrate into cold diethyl ether.
- Centrifuge, decant the ether, and wash the pellet twice more with cold ether.
- Lyophilize the crude peptide conjugate for subsequent HPLC purification.

> *Expert Insight (Causality): The acyloxyalkyl carbonate linkage is generally stable to acidic TFA cleavage but is highly susceptible to strong nucleophiles. Common scavengers like ethanedithiol (EDT) or thioanisole must be strictly avoided, as they can attack the carbonate linkage via nucleophilic displacement. TIPS is utilized because it is a bulky, non-nucleophilic hydride donor that effectively scavenges carbocations without degrading the prodrug linkage.*

Quantitative Data: Optimization of Conjugation Conditions

The following table summarizes the causal relationship between the choice of base/catalyst and the S_N2 conjugation efficiency (Protocol B) of a model carboxylic acid payload onto a

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resin-bound chloromethyl carbonate.

Entry	Base / Catalyst	Solvent	Temp (°C)	Time (h)	Conjugation Yield (%)	Purity (HPLC, %)
1	DIPEA	DMF	25	12	22	85
2	K_2CO_3	DMF	25	12	45	88
3	Cs_2CO_3	DMF	25	12	68	90
4	Cs_2CO_3 + TBAI	DMF	25	12	89	92
5	Cs_2CO_3 + TBAI	NMP	40	6	>95	96

Table 1: Optimization parameters demonstrating the necessity of Finkelstein catalysis (TBAI), strong inorganic base dissociation (Cs_2CO_3), and elevated temperature in a highly polar aprotic solvent (NMP) to overcome solid-phase S_N2 steric hindrance.

References

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